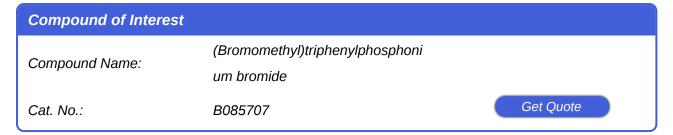


# An In-depth Technical Guide to (Bromomethyl)triphenylphosphonium bromide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **(bromomethyl)triphenylphosphonium bromide**, a versatile reagent in organic synthesis. It covers its chemical and physical properties, key applications in research and industry, and a detailed experimental protocol for its synthesis. This document is intended to serve as a practical resource for professionals in the fields of chemistry and drug development.

### **Core Properties**

(Bromomethyl)triphenylphosphonium bromide is a quaternary phosphonium salt that is widely utilized as a precursor for the generation of phosphonium ylides, which are crucial intermediates in various chemical transformations, most notably the Wittig reaction.[1][2]

The key quantitative and physical properties of **(bromomethyl)triphenylphosphonium bromide** are summarized in the table below for easy reference.



| Property          | Value                           | Citations    |
|-------------------|---------------------------------|--------------|
| Molecular Weight  | 436.12 g/mol                    | [1][3][4][5] |
| Molecular Formula | C19H17Br2P                      | [1][4][6]    |
| CAS Number        | 1034-49-7                       | [1][4][5]    |
| Melting Point     | 234 - 236 °C                    | [1][5][6]    |
| Appearance        | White to pale yellow powder     | [1]          |
| Purity            | ≥ 96% (GC)                      | [1]          |
| InChI Key         | YFTMLUSIDVFTKU-<br>UHFFFAOYSA-M | [3][5]       |

## **Applications in Research and Drug Development**

(Bromomethyl)triphenylphosphonium bromide is a valuable reagent with a broad range of applications, primarily centered around its role in carbon-carbon bond formation.[1]

- Wittig Reaction: Its most prominent application is as a precursor to a phosphonium ylide for the Wittig reaction, a fundamental method for synthesizing alkenes from aldehydes and ketones. This reaction is pivotal in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs) and fine chemicals.[2][7]
- Pharmaceutical and Agrochemical Synthesis: The compound serves as a key reagent in the
  synthesis of various organophosphorus compounds that are integral to the development of
  new pharmaceuticals and agrochemicals.[1] It has been used as a reactant in the synthesis
  of vitamin D analogs with anticancer activity and monohalovinylated pyrethroids with
  insecticidal properties.[8]
- Material Science: It is explored in material science for the creation of advanced materials such as conductive polymers and sensors.[1] It is also used for the synthesis of difference molecular wires.[8]
- Bioconjugation and Labeling: The reagent is employed in bioconjugation techniques to link biomolecules to other molecules or surfaces, which is beneficial for drug delivery systems



and diagnostic applications.[1] It can also be utilized in the fluorescent labeling of proteins and nucleic acids.[1]

 Catalysis: It is used in the development of phosphonium-based catalysts. Its ability to stabilize reactive intermediates can enhance the efficiency of various catalytic processes.[1]

# Experimental Protocol: Synthesis of (Bromomethyl)triphenylphosphonium bromide

This section details a common laboratory procedure for the synthesis of **(bromomethyl)triphenylphosphonium bromide**.

Objective: To synthesize **(bromomethyl)triphenylphosphonium bromide** from triphenylphosphine and dibromomethane.

#### Materials:

- Triphenylphosphine (215.0 g, 0.82 mol)
- Dibromomethane (115 mL, 1.64 mol)
- Toluene (600 mL)
- Nitrogen gas supply
- Reflux apparatus
- Filtration equipment

### Procedure:[3]

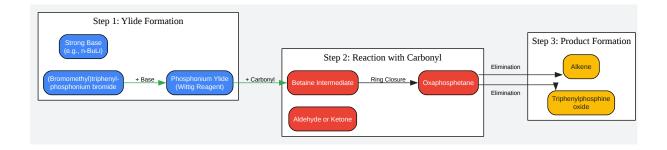
- Set up a reflux apparatus under a nitrogen atmosphere.
- In a suitable reaction flask, dissolve 215.0 grams (0.82 moles) of triphenylphosphine and 115 mL (1.64 moles) of dibromomethane in 600 mL of toluene.
- Heat the stirred solution to reflux and maintain this temperature for approximately eight hours.



- After the initial reflux period, a solid precipitate will have formed. Collect this solid by filtration.
- Take the filtrate and heat it to reflux for an additional eight hours.
- Cool the reaction mixture, which will result in the formation of more solid. Collect this additional solid by filtration.
- Combine the solids collected from both filtration steps. The combined product is (bromomethyl)triphenylphosphonium bromide. The total yield is approximately 280 grams.

# Visualization of a Key Application: The Wittig Reaction

The following diagram illustrates the general workflow of the Wittig reaction, a primary application of **(bromomethyl)triphenylphosphonium bromide**. The process begins with the deprotonation of the phosphonium salt to form the ylide, which then reacts with a carbonyl compound to yield an alkene.



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Caption: Workflow of the Wittig reaction.



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